

# Proper Disposal of Dutacatib: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Dutacatib

Cat. No.: B1624490

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For immediate safety and logistical guidance, researchers, scientists, and drug development professionals handling **Dutacatib** must adhere to specific disposal procedures to mitigate environmental risks and ensure regulatory compliance.

**Dutacatib** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Therefore, it is imperative to prevent its release into the environment. The primary disposal method for **Dutacatib** and its containers is through an approved waste disposal plant. [1] Adherence to all federal, state, and local regulations is mandatory.[1]

## Personal Protective Equipment (PPE) and Handling

Before handling **Dutacatib** for disposal or any other purpose, it is crucial to be equipped with the appropriate personal protective equipment. This includes:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.[1]
- Respiratory Protection: A suitable respirator.[1]

Ensure adequate ventilation and have an accessible safety shower and eye wash station in the vicinity.[1]

## Step-by-Step Disposal Protocol

- Segregation and Labeling:
  - Isolate **Dutacatib** waste from other laboratory waste streams.
  - Clearly label the waste container as "**Dutacatib** Waste" or with its chemical name and include hazard symbols. For expired or unwanted materials, clearly label them for disposal (e.g., "To be disposed," "Do not use," or "Expired") and segregate them from the active inventory.[\[2\]](#)
- Containment:
  - Ensure the waste container is tightly sealed to prevent leaks or spills.[\[1\]](#)
  - Store the sealed container in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
- Spill Management:
  - In the event of a spill, prevent further leakage and keep the product away from drains or water courses.[\[1\]](#)
  - Use personal protective equipment during cleanup.[\[1\]](#)
  - Absorb spills with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
  - Collect the absorbed material and any contaminated soil or surfaces into a suitable, sealed container for disposal.[\[1\]](#)
- Final Disposal:
  - Dispose of the container with **Dutacatib** waste through a licensed and approved hazardous waste disposal company.[\[1\]](#)
  - Do not dispose of **Dutacatib** down the drain or in the regular trash.[\[1\]](#)

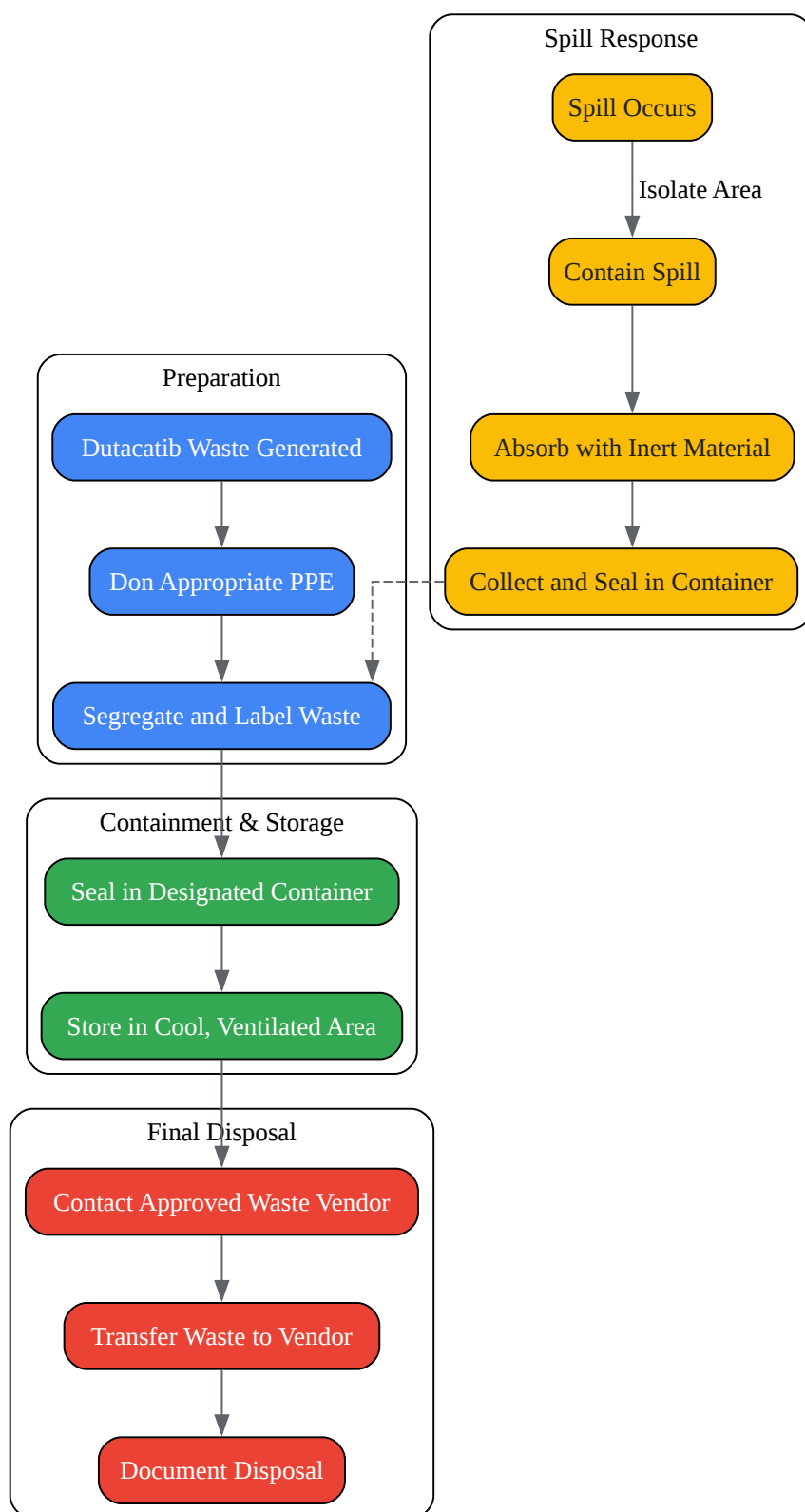
## Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C23H31N7O	[1]
Molecular Weight	421.55	[1]
Acute Toxicity, Oral	Category 4	[1]
Acute Aquatic Toxicity	Category 1	[1]
Chronic Aquatic Toxicity	Category 1	[1]

## Experimental Protocols

No specific experimental protocols for the disposal of **Dutacatib** were cited in the provided search results. The standard procedure is to follow the guidance of a licensed hazardous waste disposal company, which will have its own established protocols in accordance with regulations.

## Disposal Workflow



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Caption: **Dutacatib** Disposal and Spill Response Workflow.

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## References

- 1. Dutacatib|501000-36-8|MSDS [dcchemicals.com]
- 2. research-compliance.umich.edu [research-compliance.umich.edu]
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